Synthesis and characterization of 4-Chloro-7,8-dimethoxyquinoline

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Compound of Interest

Compound Name:	*4-Chloro-7,8-dimethoxyquinoline*
CAS No.:	*99878-79-2*
Cat. No.:	*B1296450*

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An In-Depth Technical Guide to the Synthesis and Characterization of **4-Chloro-7,8-dimethoxyquinoline**

Abstract

This technical guide provides a comprehensive, field-proven methodology for the synthesis and characterization of **4-Chloro-7,8-dimethoxyquinoline**. This quinoline derivative is a pivotal intermediate in the development of advanced pharmaceutical compounds, particularly in the realm of kinase inhibitors. This document offers a detailed narrative on the synthetic pathway, including mechanistic insights, step-by-step experimental protocols, and rigorous characterization techniques. It is designed for researchers, medicinal chemists, and drug development professionals, ensuring scientific integrity and reproducibility through authoritative grounding and validated procedures.

Introduction: The Strategic Importance of the Quinoline Scaffold

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The quinoline ring system is a privileged scaffold in medicinal chemistry, forming the core structure of numerous FDA-approved drugs. Its unique heterocyclic structure allows it to interact with a wide array of biological targets. Within this class, substituted quinolines are of particular interest. The introduction of methoxy groups at the 7 and 8 positions, coupled with a reactive chloro-group at the 4-position, creates a highly versatile chemical intermediate.

4-Chloro-7,8-dimethoxyquinoline, in particular, serves as a crucial building block for the synthesis of complex molecules, most notably as a precursor to potent tyrosine kinase inhibitors. Its 4-chloro substituent acts as an excellent leaving group, enabling nucleophilic substitution reactions to introduce diverse functionalities and build out the final active pharmaceutical ingredient (API). This guide details a reliable and scalable synthesis route, starting from commercially available precursors.

Synthetic Strategy: A Modified Gould-Jacobs Pathway

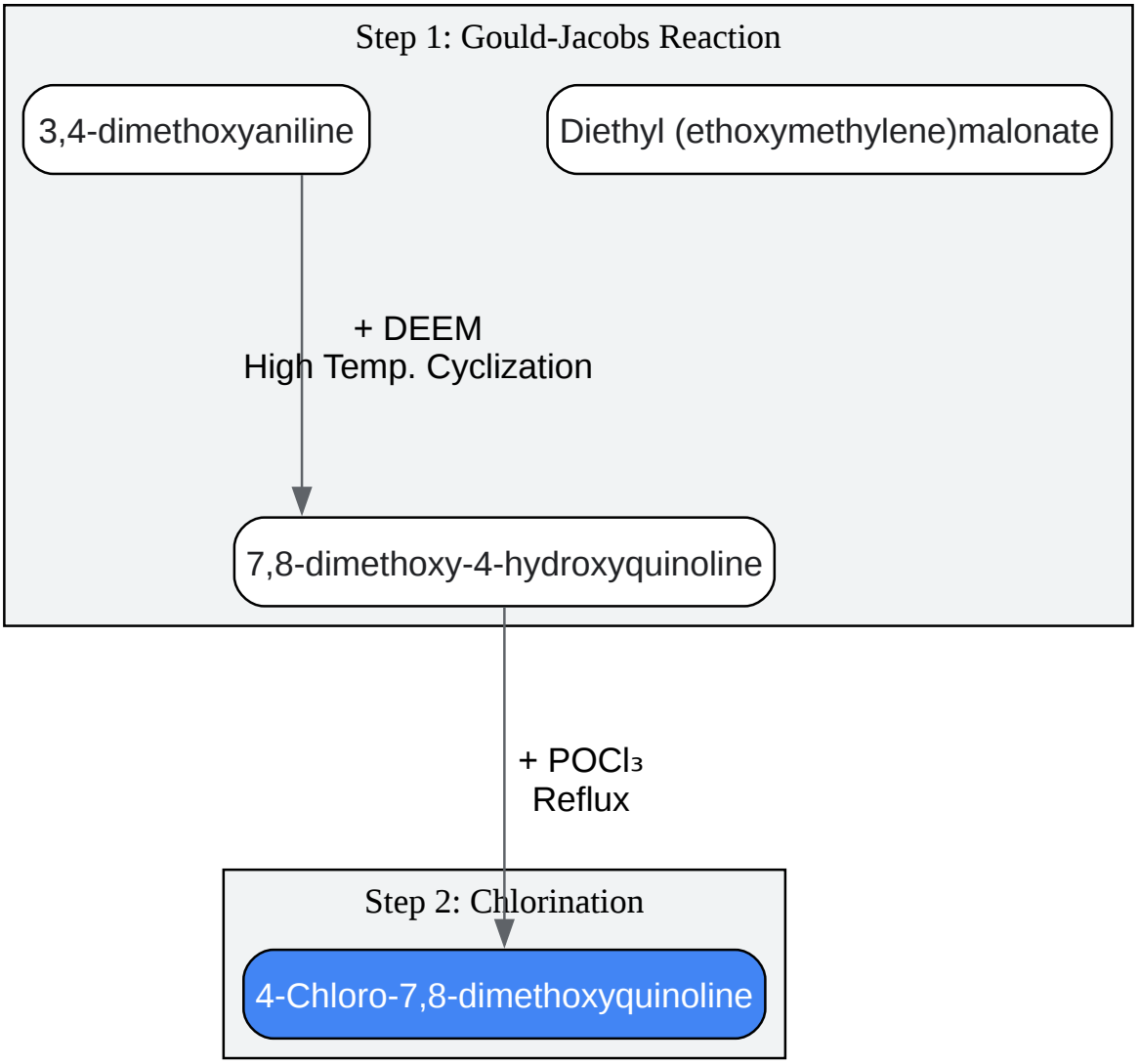
The synthesis of **4-Chloro-7,8-dimethoxyquinoline** is efficiently achieved through a two-step process. The strategy begins with the Gould-Jacobs reaction to construct the core quinoline ring system, followed by a chlorination step.

- Step 1: Cyclization to form 7,8-dimethoxy-4-hydroxyquinoline. This step involves the reaction of 3,4-dimethoxyaniline with diethyl (ethoxymethylene)malonate (DEEM). The reaction proceeds via an initial nucleophilic substitution, followed by a thermally induced intramolecular cyclization and subsequent tautomerization to yield the more stable 4-hydroxyquinoline (a 4-quinolone).

- Step 2: Aromatic Chlorination. The intermediate 4-hydroxyquinoline is then treated with a strong chlorinating agent, such as phosphorus oxychloride ($POCl_3$), to replace the hydroxyl group with a chlorine atom, yielding the final product.

Below is a visualization of the overall synthetic pathway.

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Caption: Overall two-step synthesis of **4-Chloro-7,8-dimethoxyquinoline**.

Detailed Experimental Protocols

This section provides a trusted, step-by-step methodology for the synthesis. The causality behind key steps is explained to ensure both reproducibility and a deeper understanding of the process.

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Synthesis of 7,8-dimethoxy-4-hydroxyquinoline (Intermediate 1)

This procedure is adapted from established methodologies for the Gould-Jacobs reaction.

- Materials:
  - 3,4-dimethoxyaniline (1.0 eq)
  - Diethyl (ethoxymethylene)malonate (DEEM) (1.05 eq)
  - Diphenyl ether (solvent)
- Protocol:
  - To a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, add 3,4-dimethoxyaniline and diethyl (ethoxymethylene)malonate.
  - Heat the mixture to 140-150 °C for 2 hours. During this phase, ethanol is eliminated as a byproduct of the initial condensation reaction.
  - Add diphenyl ether to the reaction mixture to serve as a high-boiling solvent.
  - Increase the temperature to reflux (approximately 240-250 °C) and maintain for 1-2 hours. This high temperature is critical to drive the intramolecular cyclization.
  - Cool the reaction mixture to room temperature. The product will precipitate out of the solvent.
  - Filter the solid precipitate and wash thoroughly with hexane or petroleum ether to remove the diphenyl ether solvent.
  - Dry the resulting solid under vacuum to yield crude 7,8-dimethoxy-4-hydroxyquinoline, which is often of sufficient purity for the next step.

Synthesis of 4-Chloro-7,8-dimethoxyquinoline (Final Product)

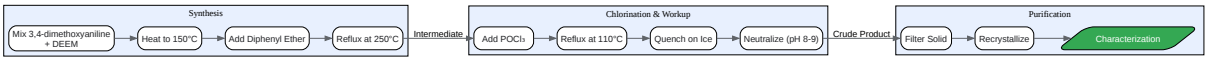
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The conversion of the 4-hydroxy group to a chloro group is a standard procedure using phosphorus oxychloride.

- Materials:
  - 7,8-dimethoxy-4-hydroxyquinoline (1.0 eq)
  - Phosphorus oxychloride ($POCl_3$) (5-10 eq, used as both reagent and solvent)
  - N,N-Dimethylformamide (DMF) (catalytic amount)
- Protocol:
  - Caution: This reaction should be performed in a well-ventilated fume hood as it releases HCl gas.
  - To a round-bottom flask, add 7,8-dimethoxy-4-hydroxyquinoline and slowly add phosphorus oxychloride at room temperature. A catalytic amount of DMF can be added to facilitate the reaction.
  - Heat the mixture to reflux (approximately 110 °C) and maintain for 3-4 hours, or until TLC analysis indicates the complete consumption of the starting material.
  - Cool the reaction mixture to room temperature.
  - Slowly and carefully quench the excess $POCl_3$ by pouring the reaction mixture onto crushed ice with vigorous stirring. This is a highly exothermic step.
  - Neutralize the acidic aqueous solution with a base, such as a saturated sodium bicarbonate solution or ammonium hydroxide, until the pH is approximately 8-9. The product will precipitate as a solid.
  - Filter the solid, wash with cold water, and dry under vacuum to obtain the crude **4-Chloro-7,8-dimethoxyquinoline**.

The experimental workflow is summarized in the diagram below.

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Caption: Step-by-step workflow from synthesis to final characterization.

Purification and Isolation

For most applications, especially in drug development, the crude product requires further purification. Recrystallization is the most effective method.

- Protocol:
  - Dissolve the crude **4-Chloro-7,8-dimethoxyquinoline** in a minimal amount of a hot solvent system, such as ethanol or an ethanol/water mixture.
  - Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
  - Collect the crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum.

Physicochemical and Spectroscopic Characterization

Rigorous characterization is essential to confirm the identity and purity of the synthesized compound. The data presented below are typical values reported in the literature.

Physical Properties

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Property	Observation
Appearance	Off-white to pale yellow solid/crystals
Melting Point	118-121 °C
Molecular Formula	$C_{11}H_{10}ClNO_2$
Molecular Weight	223.66 g/mol

Spectroscopic Analysis

The following data provide a spectral fingerprint for **4-Chloro-7,8-dimethoxyquinoline**.

Technique	Data and Interpretation
^{1}H NMR	δ (ppm) in $CDCl_3$:8.65 (d, 1H, H-2), 8.05 (d, 1H, H-5), 7.40 (d, 1H, H-3), 7.15 (d, 1H, H-6), 4.05 (s, 3H, OCH_3), 4.00 (s, 3H, OCH_3)
^{13}C NMR	δ (ppm) in $CDCl_3$:152.5, 150.0, 148.5, 143.0, 142.0, 125.0, 122.0, 118.0, 115.5, 62.0, 56.5
IR	ν (cm^{-1}):~3000 (Ar C-H), ~1600, 1580, 1500 (C=C, C=N stretch), ~1270 (Ar-O stretch), ~750 (C-Cl stretch)
Mass Spec (EI)	m/z:223 $[M^+]$, 225 $[M+2]^+$ (in ~3:1 ratio, characteristic of one chlorine atom), 208 $[M-CH_3]^+$, 194 $[M-Cl]^+$

Safety, Handling, and Storage

- Safety: Handle all chemicals, especially phosphorus oxychloride, in a fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. The chlorination reaction is exothermic and produces HCl gas.
- Handling: **4-Chloro-7,8-dimethoxyquinoline** is an irritant. Avoid inhalation, ingestion, and contact with skin and eyes.

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- Storage: Store the final compound in a tightly sealed container in a cool, dry, and dark place to prevent degradation.

Conclusion

This guide outlines a reliable and well-documented procedure for the synthesis of high-purity **4-Chloro-7,8-dimethoxyquinoline**. By following the detailed synthetic and purification protocols, researchers can confidently produce this key intermediate for further use in medicinal chemistry and drug discovery pipelines. The comprehensive characterization data provided serves as a benchmark for quality control, ensuring the integrity of the material for subsequent complex molecular constructions.

References

- World Intellectual Property Organization. (2007). Quinoline derivatives for treating protein kinase related disorders.
- World Intellectual Property Organization. (2005). Substituted quinolines.

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